

# Azido-PEG13-acid chemical structure and molecular weight

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An In-depth Technical Guide to Azido-PEG13-acid

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide provides a detailed overview of the chemical structure and molecular weight of **Azido-PEG13-acid**, a bifunctional linker commonly employed in bioconjugation, drug delivery, and proteomics.

## **Chemical Properties and Structure**

Azido-PEG13-acid is a derivative of polyethylene glycol (PEG) that features an azide (-N3) group at one terminus and a carboxylic acid (-COOH) group at the other. The PEG chain enhances the solubility and biocompatibility of molecules to which it is attached. The terminal functional groups allow for covalent attachment to other molecules. The azide group can participate in "click chemistry" reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC), providing a highly efficient and specific method for conjugation. The carboxylic acid group can be activated to react with primary amines, forming stable amide bonds.

The nomenclature "PEG13" in this compound refers to the 13 oxygen atoms within the polyethylene glycol backbone. This consists of 12 repeating ethylene glycol units and one ether oxygen in the linker adjacent to the carboxylic acid.

A summary of the key quantitative data for **Azido-PEG13-acid** is presented in the table below.



Property	Value	Reference
Molecular Formula	C29H57N3O15	[1][2]
Molecular Weight	687.77 g/mol	[1][2]
SMILES	O=C(O)CCO(CCO)12CCN= [N+]=[N-]	[1]

## **Structural Visualization**

To further elucidate the structure of **Azido-PEG13-acid**, a simplified block diagram is provided below. This diagram illustrates the linear arrangement of the key functional components of the molecule.



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Caption: Simplified block diagram of the Azido-PEG13-acid structure.

## **Experimental Protocols**

As this guide focuses on the fundamental chemical properties of **Azido-PEG13-acid**, detailed experimental protocols for its use are not included. The specific methodologies for bioconjugation or surface modification will vary depending on the substrate and the desired outcome. Researchers should refer to established protocols for azide-alkyne cycloaddition reactions or carbodiimide-mediated amide bond formation for specific experimental details. The choice of catalyst (for CuAAC), solvent, temperature, and reaction time are critical parameters that must be optimized for each specific application.



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